

A Comprehensive Technical Guide to the History of Dichlofluanid Use in Agriculture

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Compound of Interest

Compound Name: *Dichlofluanid*

Cat. No.: *B1670457*

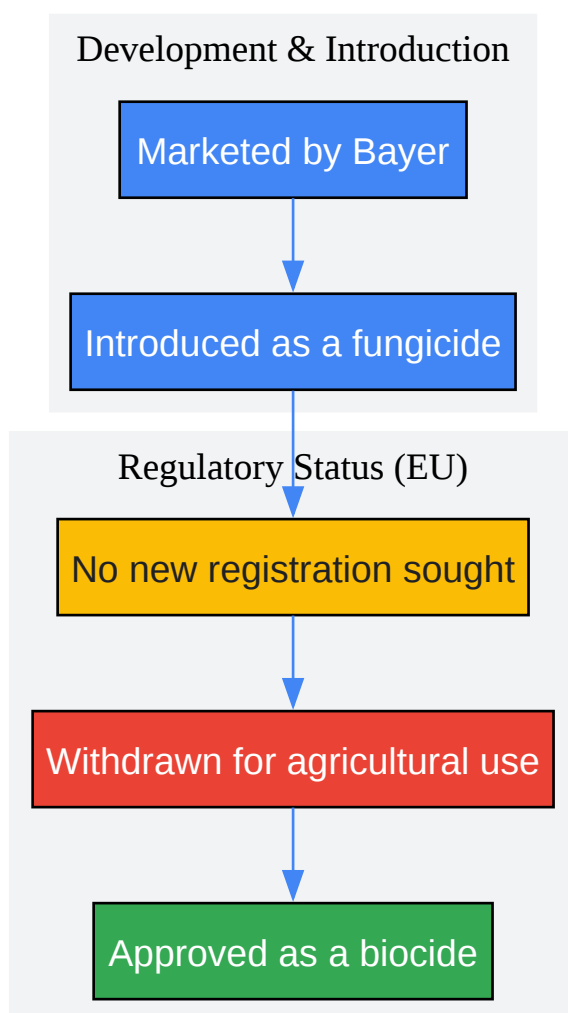
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Introduction

Dichlofluanid, chemically known as N-dichlorofluoromethylthio-N', N'-dimethyl-N-phenylsulfamide, is a broad-spectrum sulfamide fungicide.[1][2] It was developed and introduced for its protective action against a variety of fungal pathogens in agricultural and horticultural crops. This guide provides an in-depth technical overview of the history of its use, mode of action, regulatory journey, and the experimental methodologies employed in its evaluation.

Historical Development and Regulatory Status

Dichlofluanid was first developed by Bayer AG and introduced to the market in 1964 under the trade names Euparen and Elvaron.[1] It was initially registered for use as a fungicide on plants in 1965.[2][3][4] The use of **Dichlofluanid** expanded across Europe for several decades.[5] However, its approval for use in plant protection products in the European Union was later withdrawn.[2] The manufacturer did not seek a new registration under the EU's Directive 91/414/EEG by 2003, leading to its removal from the market for agricultural applications.[4] While it is no longer approved for agricultural use in the EU, it has received approval as a biocide for use in antifouling products.[4][6][7]



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Figure 1: Timeline of **Dichlofluanid**'s History.

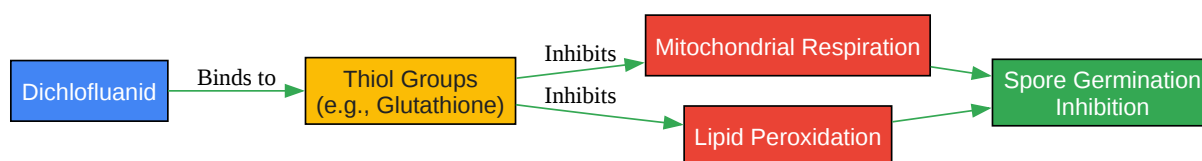
Agricultural Applications

Dichlofluanid was widely used to control a range of fungal diseases on various crops. Its applications included the protection of fruits, vegetables, and ornamental plants.[1] It was also utilized as a wood preservative.[1]

Crop	Target Pathogen/Disease
Apples, Pears	Apple Scab (<i>Venturia inaequalis</i>), Brown Rot, Storage Diseases[1]
Strawberries	Gray Mold (<i>Botrytis cinerea</i>), Leather Rot[1][5]
Grapes	Downy Mildew, Botrytis[1][5]
Berries	Gray Mold (<i>Botrytis cinerea</i>)[1]
Stone Fruits	<i>Clasterosporium</i> spp.
Tomatoes, Cucurbits	Downy Mildew
Ornamentals	Fungal diseases[1]

Mode of Action

Dichlofluanid is a multi-site fungicide with protective action.[3] Its primary mode of action is the inhibition of fungal spore germination.[3] It achieves this by binding with thiol groups, including the tripeptide glutathione, which in turn inhibits mitochondrial respiration and lipid peroxidation in the fungal cells.



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Figure 2: Simplified Mode of Action of **Dichlofluanid**.

Quantitative Data

Residue Levels from Supervised Trials

The following table summarizes residue data of **Dichlofluanid** and its metabolite, N', N'-dimethyl-N-phenyl sulphamide (DMSA), from supervised trials conducted in Germany, England,

and Finland.[5]

Crop	Pre-harvest Interval (days)	Dichlofluanid Residue (ppm)	DMSA Residue (ppm)
Apples	10 - 14	0.2 - 3.2	Not determined
Strawberries	11 - 14	n.d. - 3.6	0.25 - 3.1
Raspberries	7	5.9 - 13.8	0.65 - 6.4
13 - 14	2.3 - 10.5	0.45 - 4.0	
Fresh Currants	14	0.9 - 2.2	0.8 - 1.0
Grapes	40 - 50	0.7 - 10.9	0.25 - 4.4
Lettuce	14	n.d. - 0.3	0.8 - 2.5
Tomatoes	5 - 7	0.1 - 0.2	0.1 - 0.9

n.d. = not detected

Toxicological Data

Test	Organism	Value
LD50 (oral)	Rat	500 mg/kg[4]
LD50 (transdermal)	Rat	1000 mg/kg[4]

Experimental Protocols

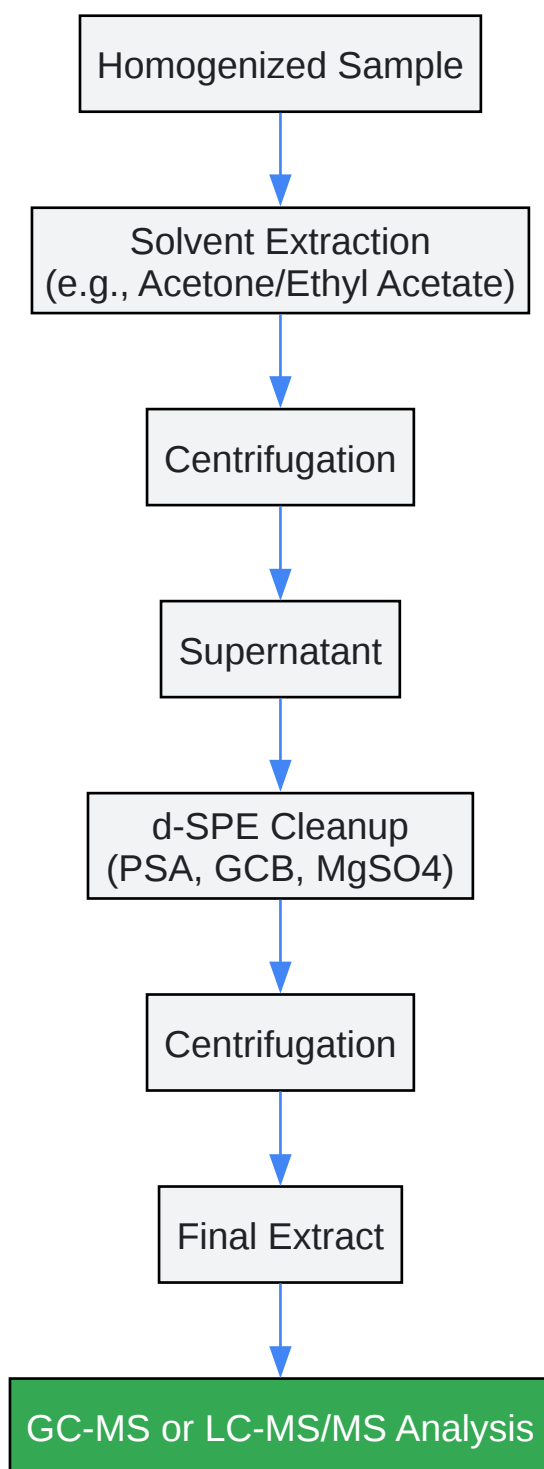
Residue Analysis

The determination of **Dichlofluanid** residues in agricultural commodities typically involves solvent extraction, cleanup, and instrumental analysis.[8][9]

1. Sample Preparation and Extraction:

- A representative sample of the vegetable or fruit is homogenized.

- The homogenized sample is extracted with an organic solvent mixture, such as acetone-ethyl acetate (1:1, v/v).[9] For some methods, acetonitrile is used.[10]
2. Cleanup (Dispersive Solid-Phase Extraction - d-SPE):
- The crude extract is cleaned up using a d-SPE method. This often involves adding a mixture of primary secondary amine (PSA) to remove organic acids, graphitized carbon black (GCB) to remove pigments, and anhydrous magnesium sulfate (MgSO₄) to remove water.[9] The exposure time to PSA can be a critical factor as **Dichlofluanid** can degrade at a basic pH. [11]
3. Instrumental Analysis:
- The final extract is analyzed using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[8][9][10]
 - GC-MS: Provides high separation efficiency and accurate structural information, making it a powerful tool for detecting **Dichlofluanid** residues.[8]
 - LC-MS/MS: Used with an electrospray ionization (ESI) source for sensitive and selective quantification.[10]



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Figure 3: Workflow for **Dichlofluanid** Residue Analysis.

Toxicological Studies

A variety of toxicological studies have been conducted to assess the safety of **Dichlofluanid**.

- **Acute Toxicity:** These studies determine the lethal dose (LD50) from a single exposure. For **Dichlofluanid**, oral and dermal LD50 values in rats have been established.[4]
- **Genotoxicity:** Assays are performed to evaluate the potential for a substance to cause DNA damage. **Dichlofluanid** has been tested for genotoxicity using methods such as the sister chromatid exchange assay in Chinese hamsters.[12][13]
- **Chronic Toxicity:** These studies involve long-term exposure to the substance to assess potential adverse health effects. Chronic toxicity tests have been performed on various organisms, including marine invertebrates.[14]

Efficacy Trials

Efficacy trials are essential to demonstrate that a fungicide effectively controls the target disease under field conditions. While specific protocols for **Dichlofluanid** are not detailed in the provided results, the general principles for such trials are well-established.[15]

- **Experimental Design:** Trials are typically set up using a randomized block design to minimize the effects of field variability.[15]
- **Treatments:** The trials include the test product (**Dichlofluanid** formulation) at various application rates, an untreated control, and often a reference product (a standard fungicide for comparison).[15]
- **Application:** The fungicide is applied using commercial-scale equipment to simulate real-world usage.
- **Assessment:** Disease incidence and severity are assessed at regular intervals after application and compared between the different treatment groups.
- **Statistical Analysis:** The collected data is statistically analyzed to determine if the observed effects of the fungicide are significant.



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Figure 4: General Pesticide Development and Registration Process.

Conclusion

Dichlofluanid served as an important fungicide in agriculture for several decades, offering broad-spectrum control of various fungal diseases. Its history reflects the typical lifecycle of a pesticide, from development and widespread use to eventual regulatory changes leading to its withdrawal from agricultural applications in certain regions. The scientific methodologies developed for its analysis and evaluation continue to be relevant in the field of pesticide science.

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